

Essential Safety and Logistical Information for Handling Porphobilinogen-13C2

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Compound of Interest

Compound Name: Porphobilinogen-13C2

Cat. No.: B15571130

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential procedural guidance for the safe handling and disposal of **Porphobilinogen-13C2**, a stable isotope-labeled compound. The following information is designed to ensure the safety of laboratory personnel and the integrity of the product.

I. Understanding the Compound

Porphobilinogen-13C2 is a non-radioactive, stable isotope-labeled form of Porphobilinogen. The primary safety considerations are therefore determined by the chemical properties of the parent molecule, Porphobilinogen, rather than radiological hazards. Porphobilinogen is a pyrrole derivative and an intermediate in the biosynthesis of porphyrins.

Chemical and Physical Properties:

Property	Value
Chemical Formula	$C_8^{13}C_2H_{14}N_2O_4$
Appearance	Powder
Storage Temperature	-20°C

Source: Sigma-Aldrich, Frontier Specialty Chemicals[1][2]

II. Hazard Identification and Personal Protective Equipment (PPE)

While Porphobilinogen is not classified as a highly toxic substance, it is categorized as a skin and eye irritant and may cause respiratory irritation.[3] Therefore, adherence to standard laboratory safety protocols and the use of appropriate personal protective equipment are mandatory.

Recommended Personal Protective Equipment:

PPE Category	Item	Specifications
Eye Protection	Safety glasses with side shields or goggles	Must meet ANSI Z.87.1 standards.
Hand Protection	Disposable nitrile gloves	Standard laboratory grade.
Body Protection	Laboratory coat	To protect skin and clothing.
Respiratory Protection	Dust mask (e.g., N95)	Recommended when handling the powder outside of a chemical fume hood.

III. Operational Plan: From Receipt to Disposal

A systematic approach to handling **Porphobilinogen-13C2** is crucial to minimize exposure and prevent contamination.

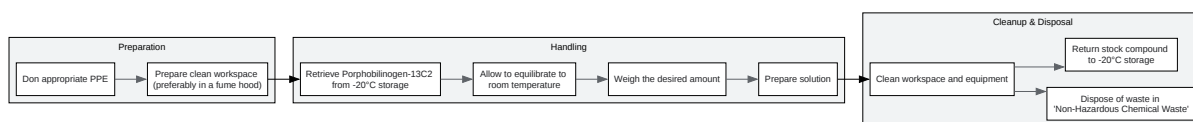
1. Receiving and Storage:

- Upon receipt, inspect the container for any signs of damage.
- Store the compound in a tightly sealed container at -20°C in a dry place, protected from light.
[1][4][5][6][7][8]

2. Handling and Preparation of Solutions:

- All handling of the solid powder should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize the risk of inhalation.
- When weighing the powder, use an analytical balance within a ventilated enclosure if possible.
- To prepare a solution, slowly add the powder to the desired solvent (e.g., 1 M NH₄OH) to avoid generating dust.

Experimental Workflow for Handling **Porphobilinogen-13C2**:



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*Workflow for safe handling of **Porphobilinogen-13C2**.*

IV. Disposal Plan

As Porphobilinogen is not classified as a hazardous chemical, **Porphobilinogen-13C2** can be disposed of as non-hazardous waste, in accordance with institutional and local regulations.

Waste Segregation and Disposal:

Waste Type	Disposal Procedure
Unused solid Porphobilinogen-13C2	Dispose of in a designated, labeled container for non-hazardous solid chemical waste.[9][10]
Empty containers	Rinse with an appropriate solvent. The empty, rinsed container can then be disposed of in the regular trash.[9][11]
Contaminated disposables (e.g., gloves, weigh boats)	Place in a sealed bag and dispose of in the designated non-hazardous laboratory waste stream.
Aqueous solutions	Neutralize if necessary, then dispose of down the sanitary sewer with copious amounts of water, provided it is permitted by local regulations.[9][12]

Important Considerations:

- Always consult your institution's specific guidelines for chemical waste disposal.
- Never dispose of solid chemical waste in the regular trash or down the drain unless explicitly permitted.
- Ensure that waste containers are clearly labeled to avoid accidental mixing with hazardous waste.[11]

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